

# A Comprehensive Technical Overview of Tetrapropylammonium Bisulfate

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## Compound of Interest

Compound Name: Tetrapropylammonium bisulfate

Cat. No.: B049475

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This document provides a detailed analysis of the physicochemical properties of **tetrapropylammonium bisulfate**, a quaternary ammonium salt utilized in various scientific applications.

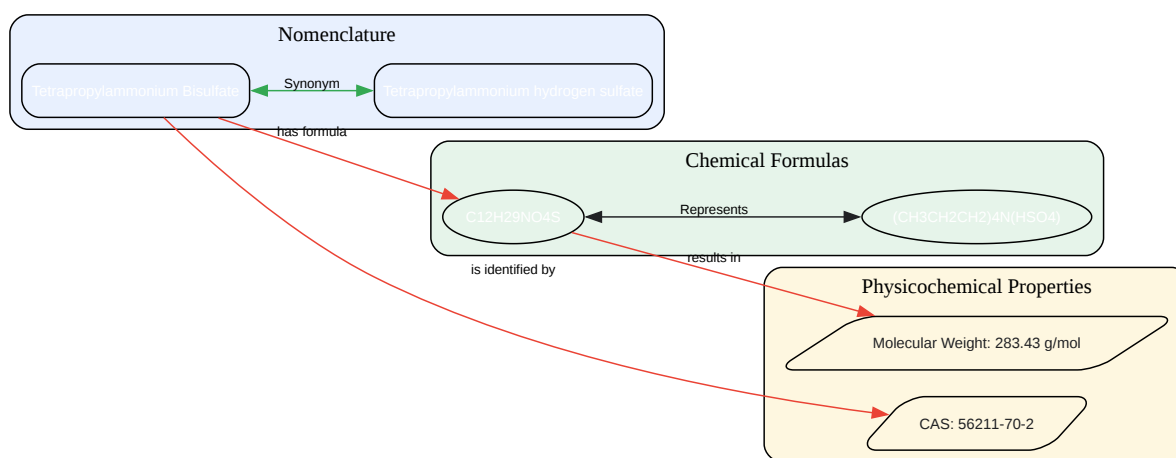
## Core Molecular and Physical Data

**Tetrapropylammonium bisulfate**, also known as tetrapropylammonium hydrogen sulfate, is a chemical compound with significant applications in ion-pair chromatography.<sup>[1][2]</sup> A summary of its key quantitative data is presented below.

Identifier	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>29</sub> NO <sub>4</sub> S	<sup>[3][4][5]</sup>
Linear Formula	(CH <sub>3</sub> CH <sub>2</sub> CH <sub>2</sub> ) <sub>4</sub> N(HSO <sub>4</sub> )	<sup>[1]</sup>
Molecular Weight	283.43 g/mol	<sup>[1][2][3][4][6]</sup>
CAS Number	56211-70-2	<sup>[1][2][3][4][5]</sup>
Physical Form	Crystals	<sup>[1][2]</sup>
Melting Point	158-160 °C	<sup>[2]</sup>

## Structural and Logical Representation

To elucidate the relationships between the compound's nomenclature, formula, and key identifiers, the following logical diagram is provided.



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Logical relationship between identifiers and properties.

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## References

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- 2. Tetrapropylammonium bisulfate for ion pair chromatography, LiChropur , = 99.0 56211-70-2 [sigmaaldrich.com]
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- 5. chembk.com [chembk.com]
- 6. Tetrapropylammonium hydrogen sulfate | C12H29NO4S | CID 16218669 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of Tetrapropylammonium Bisulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049475#tetrapropylammonium-bisulfate-molecular-weight-and-formula]

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